

Application Notes and Protocols for the Synthesis of 2-Cyclohexyl-1H-indole

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Compound of Interest

Compound Name: 2-Cyclohexyl-1H-indole

CAS No.: 13141-48-5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the synthesis of **2-Cyclohexyl-1H-indole**, a member of the versatile indole family of heterocyclic compounds. The indole scaffold is a privileged structure in medicinal chemistry, appearing in a wide array of natural products and pharmaceuticals.^{[1][2]} This document outlines the well-established Fischer indole synthesis as the primary method for the preparation of **2-Cyclohexyl-1H-indole**.

Introduction

The indole nucleus is a fundamental structural motif in numerous biologically active compounds.^{[1][3]} Derivatives of indole have been shown to possess a broad range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^{[2][3]} The synthesis of novel indole derivatives is therefore of significant interest in the field of drug discovery and development. The Fischer indole synthesis, discovered by Emil Fischer in 1883, remains a robust and widely used method for the preparation of substituted indoles from arylhydrazines and carbonyl compounds under acidic conditions.^[4]

Synthesis of 2-Cyclohexyl-1H-indole via Fischer Indole Synthesis

The Fischer indole synthesis provides a direct route to **2-Cyclohexyl-1H-indole** from readily available starting materials: phenylhydrazine and cyclohexanecarboxaldehyde. The reaction proceeds through the formation of a phenylhydrazone intermediate, which then undergoes an acid-catalyzed intramolecular cyclization with the elimination of ammonia.^[4]

Reaction Scheme: Experimental Protocol

Materials:

- Phenylhydrazine
- Cyclohexanecarboxaldehyde
- Glacial Acetic Acid
- Ethanol
- Sodium Bicarbonate (Saturated Solution)
- Brine (Saturated Sodium Chloride Solution)
- Anhydrous Magnesium Sulfate
- Ethyl Acetate
- Hexanes
- Silica Gel for Column Chromatography

Procedure:

Step 1: Formation of Cyclohexanecarboxaldehyde Phenylhydrazone

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phenylhydrazine (1.0 eq) in a minimal amount of ethanol.
- To this solution, add cyclohexanecarboxaldehyde (1.0 eq) dropwise at room temperature with continuous stirring.
- A precipitate, the phenylhydrazone, should form upon addition. Stir the mixture for an additional 30 minutes at room temperature to ensure complete formation of the hydrazone.

Step 2: Fischer Indole Cyclization

- To the flask containing the phenylhydrazone, add glacial acetic acid as the solvent and catalyst.
- Heat the reaction mixture to reflux (approximately 118 °C) and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully pour the reaction mixture into a beaker of ice water.
- Neutralize the acidic solution by the slow addition of a saturated solution of sodium bicarbonate until the effervescence ceases.
- Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Step 3: Purification

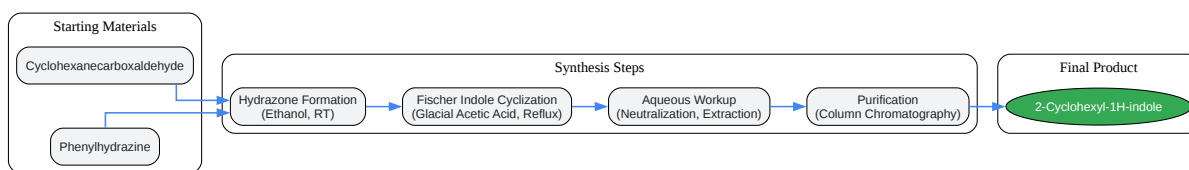
- Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford pure **2-Cyclohexyl-1H-indole**.

Data Presentation

Parameter	Value
Yield	75-85% (Typical)
Appearance	Off-white to pale yellow solid
Melting Point	88-90 °C
Molecular Formula	C ₁₄ H ₁₇ N
Molecular Weight	199.29 g/mol
¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	7.95 (br s, 1H, NH), 7.55 (d, J=7.8 Hz, 1H), 7.29 (d, J=8.0 Hz, 1H), 7.12 (t, J=7.6 Hz, 1H), 7.05 (t, J=7.4 Hz, 1H), 6.30 (s, 1H), 2.80 (tt, J=11.6, 3.2 Hz, 1H), 2.10-1.20 (m, 10H)
¹³ C NMR (CDCl ₃ , 101 MHz) δ (ppm)	142.5, 135.8, 128.5, 120.8, 119.9, 119.8, 110.3, 98.7, 39.5, 33.2 (2C), 26.9, 26.2 (2C)
IR (KBr, cm ⁻¹)	3405 (N-H stretch), 3055, 2925, 2850, 1455, 1335, 740
MS (EI, m/z)	199 (M ⁺), 117, 116

Mandatory Visualizations

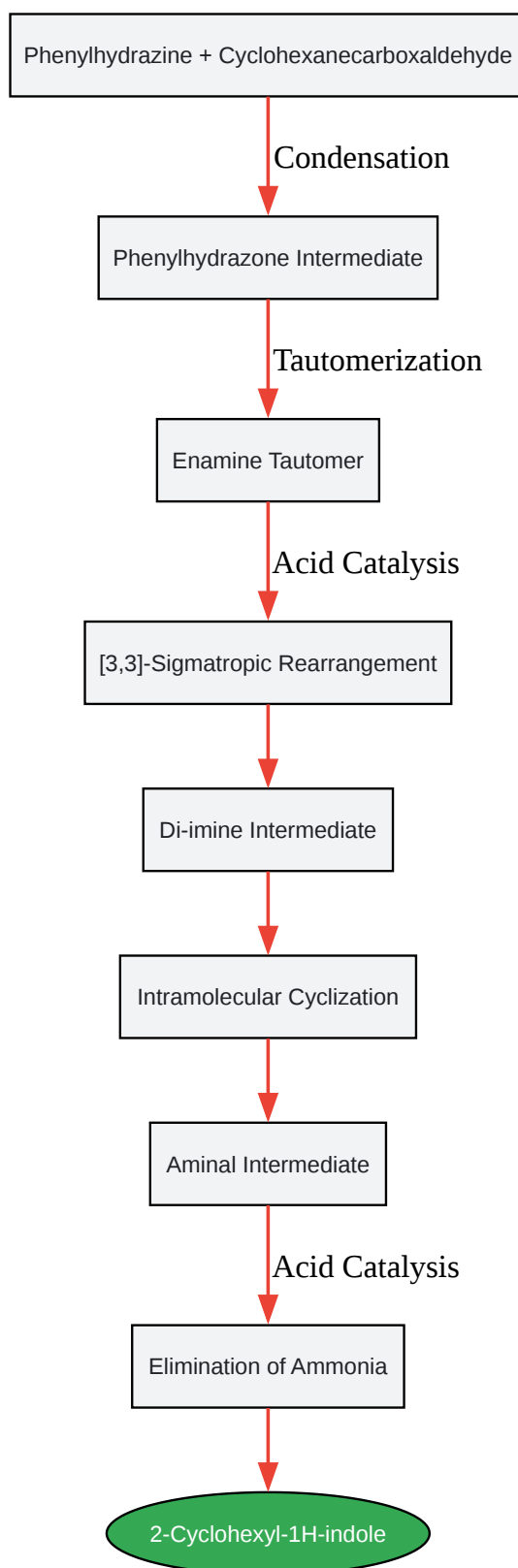
Fischer Indole Synthesis Workflow

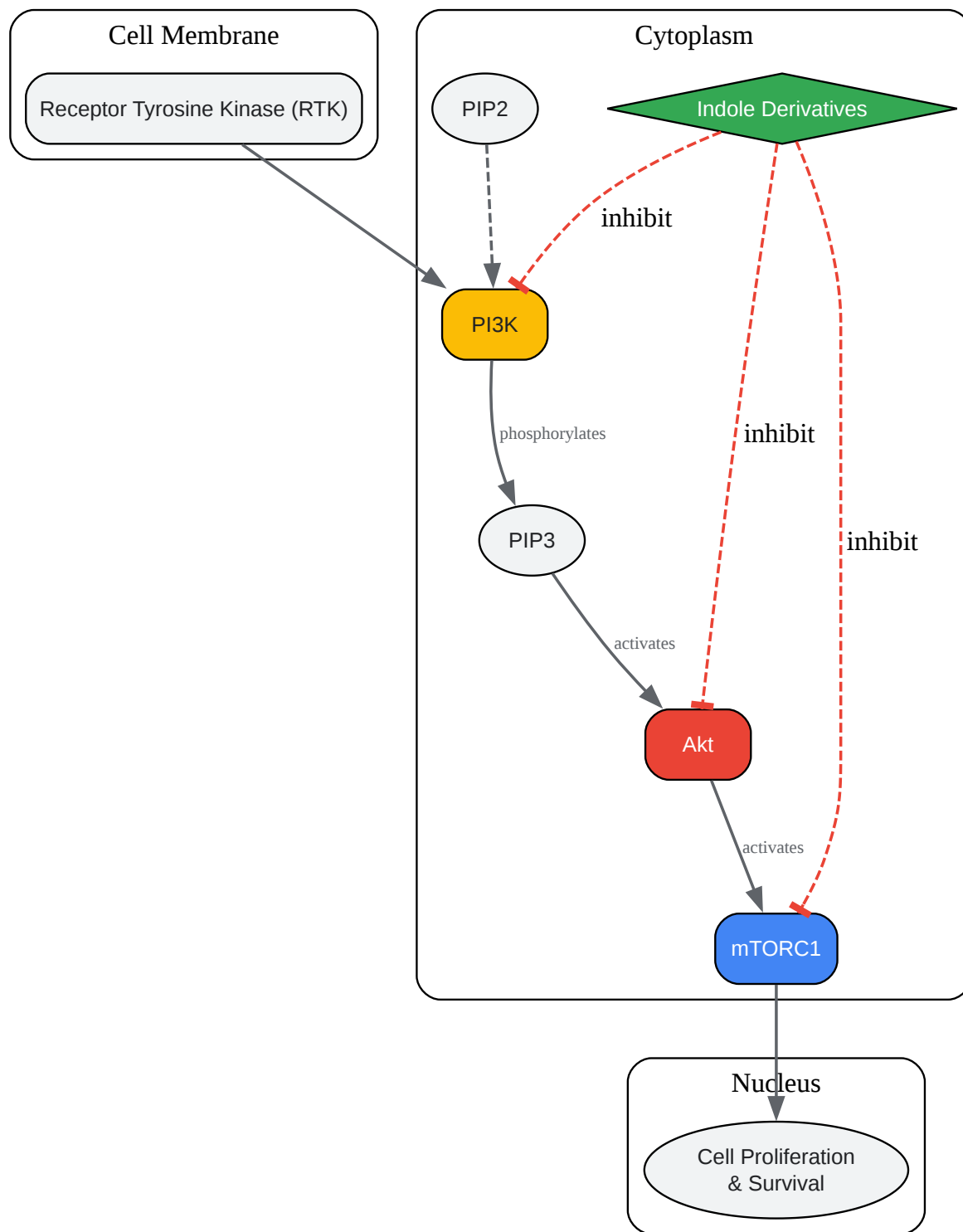


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Caption: A general workflow for the synthesis of **2-Cyclohexyl-1H-indole**.

Mechanism of the Fischer Indole Synthesis





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References

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